

Proper Disposal of o-Xylylene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: o-Xylylene

Cat. No.: B1219910

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This document provides essential safety and logistical information for the proper disposal of **o-Xylylene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety and Disposal Overview

o-Xylylene is a flammable liquid and vapor that is harmful upon inhalation or skin contact and is toxic to aquatic life.^[1] Proper disposal is not merely a matter of waste management but a crucial safety protocol. Waste containing **o-Xylylene** is classified as hazardous and must be handled in accordance with local, regional, and national regulations.^{[2][3]} The primary disposal method involves engaging a licensed professional waste disposal service for incineration at an industrial combustion plant or for solvent reclamation.^{[1][3]} Under no circumstances should **o-Xylylene** be disposed of down the drain or mixed with other waste streams.^{[1][2]}

Key Data for o-Xylylene

The following table summarizes essential quantitative data for the safe handling and transport of **o-Xylylene** waste.

Property	Value	Regulation/Source
UN Number	1307	DOT, IATA, IMDG
Hazard Class	3 (Flammable Liquid)	DOT, IATA, IMDG
Packing Group	III (Low Danger)	DOT, IATA, IMDG
Flash Point	30°C (86°F)	ICSC
Reportable Quantity (RQ)	1000 lbs	CERCLA[2]
OSHA PEL (8-hr TWA)	100 ppm	NJDOH[4]
NIOSH REL (10-hr TWA)	100 ppm	NJDOH[4]
NIOSH STEL (15-min)	150 ppm	NJDOH[4]
EPA Hazardous Waste No.	U239, F003	EPA[3]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard operating procedure for the safe disposal of **o-Xylylene** from a laboratory setting.

1. Waste Identification and Segregation:

- Classification: Immediately classify any **o-Xylylene** and materials contaminated with it as hazardous waste.[2]
- Segregation: Do not mix **o-Xylylene** waste with any other waste streams. Keep it in its original container or a designated, properly labeled, and approved waste container.[1] The container must be kept tightly closed.[5]

2. Safe Handling and Temporary Storage:

- Personal Protective Equipment (PPE): When handling **o-Xylylene** waste, always wear appropriate PPE, including protective gloves, and eye and face protection.[1][2]

- Ventilation: Handle the waste in a well-ventilated area, such as under a chemical fume hood, to avoid the inhalation of vapors.[1][5]
- Ignition Sources: Keep waste containers away from all sources of ignition, including heat, sparks, and open flames.[1][2][6] "No Smoking" protocols must be strictly enforced in storage areas.[1][6]
- Storage Location: Store the sealed waste containers in a cool, dry, well-ventilated, designated hazardous waste storage area.[1][7] The storage area should not have access to drains or sewers.[8]

3. Spill and Contamination Management:

- Minor Spills: For small spills, absorb the liquid with an inert, non-combustible material such as sand, diatomaceous earth, or a universal binder.[1][5][7][8]
- Collection: Carefully collect the absorbent material and spilled substance using non-sparking tools.[2]
- Containment: Place the collected waste into a sealable, vapor-tight container (e.g., a plastic bag) for disposal.[9]
- Contaminated Materials: Any items, including PPE, absorbent paper, or cloths that become contaminated with **o-Xylylene**, must be treated as hazardous waste and sealed in a labeled container for disposal.[9]
- Decontamination: Clean the spill area with a solvent like acetone, followed by a strong soap and water solution.[9]

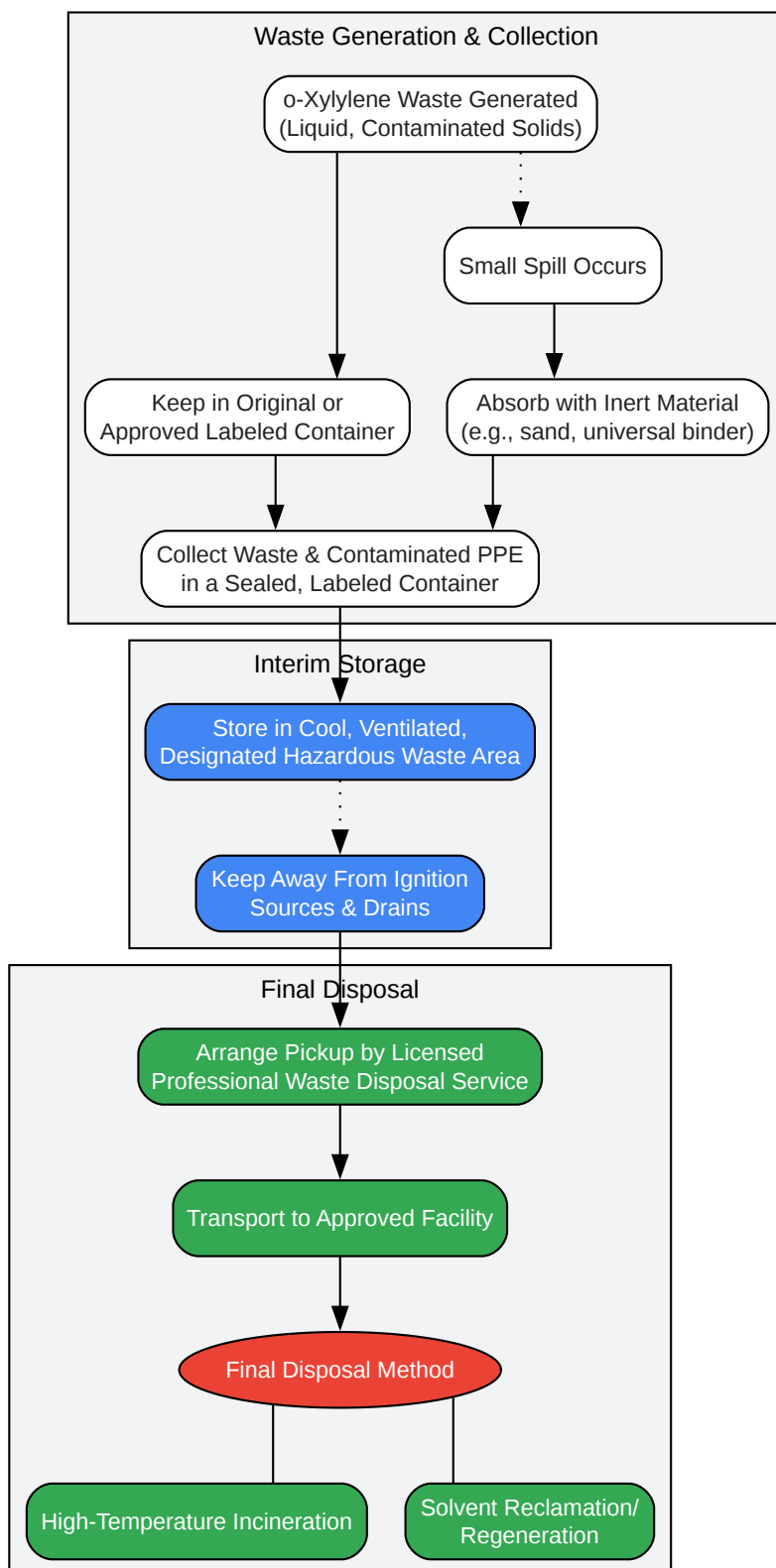
4. Final Disposal:

- Professional Disposal Service: Arrange for the collection and disposal of the **o-Xylylene** waste through a licensed professional waste disposal company.[3][10]
- Approved Methods: The approved disposal methods for **o-Xylylene** are typically high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber, or solvent reclamation/regeneration.[1][3]

- Documentation: Ensure all local, regional, and national regulations for hazardous waste disposal are followed and documented accurately.[\[2\]](#)

Logical Workflow for o-Xylylene Disposal

The following diagram illustrates the decision-making and procedural flow for the proper management and disposal of **o-Xylylene** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **o-Xylylene** waste.

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